

Application Notes and Protocols: Lead(II) Sulfate in Ceramic Glazes

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Compound of Interest

Compound Name: Lead(II) sulfate

Cat. No.: B103706

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For Researchers, Scientists, and Drug Development Professionals

WARNING: Extreme Hazard

Lead(II) sulfate and other lead compounds are highly toxic. Inhalation or ingestion of lead can cause severe, irreversible neurological damage, reproductive harm, and damage to multiple organ systems. The use of lead in ceramic glazes intended for food contact is heavily regulated and widely discouraged in favor of safer alternatives. These notes are provided for research and informational purposes only and are not an endorsement of the use of lead-based glazes. All handling and experimental procedures involving lead compounds must be conducted in a properly ventilated fume hood with appropriate personal protective equipment (PPE), including respiratory protection, gloves, and lab coat. Adherence to all institutional and governmental safety regulations is mandatory.

Introduction

Lead(II) sulfate (PbSO_4) has been used historically as a component in ceramic glazes, primarily as a fluxing agent in low-temperature earthenware formulations. Its primary function is to lower the melting point of the silica in the glaze, resulting in a smooth, glossy surface at firing temperatures typically between Cone 08 and Cone 04 (approximately 955°C to 1077°C or 1751°F to 1971°F). Despite its desirable aesthetic properties, the significant health risks associated with lead have led to a substantial decline in its use in modern ceramics, especially for functional ware.

These application notes provide a detailed overview of the properties of **lead(II) sulfate** relevant to ceramic applications, a representative experimental protocol for the preparation of a low-fire lead-containing glaze, and standardized methods for evaluating lead leaching. The significant toxicological pathways of lead are also outlined.

Data Presentation: Properties of Lead(II) Sulfate

The following tables summarize the key physical and chemical properties of **lead(II) sulfate**.

Property	Value
Chemical Formula	PbSO ₄
Molar Mass	303.26 g/mol
Appearance	White crystalline solid
Density	6.29 g/cm ³
Melting Point	1087 °C (1989 °F; 1360 K) - Decomposes above this temperature. [1] [2]
Crystal Structure	Orthorhombic

Table 1: Physical Properties of **Lead(II) Sulfate**.

Property	Value
Solubility in Water	0.00425 g/100 mL at 25 °C. [1]
Solubility in Other Solvents	Insoluble in alcohol. Soluble in concentrated nitric acid, hydrochloric acid, and sulfuric acid (forming acidic salts or complex compounds). Soluble in concentrated alkali solutions (forming tetrahydroxoplumbate(II) complexes). [1] Soluble in ammonium acetate.
Occupational Exposure Limits (OSHA PEL for lead, 8-hour TWA)	50 µg/m ³ of air. [3] [4] [5]

Table 2: Chemical and Safety Properties of **Lead(II) Sulfate**.

Experimental Protocols

Preparation of a Representative Low-Fire Lead-Containing Glaze (Cone 06)

This protocol is adapted from historical low-fire glaze formulations and theoretically substitutes **lead(II) sulfate** as the primary lead source for research purposes. This glaze is NOT food safe.

Materials:

- **Lead(II) Sulfate** (PbSO_4)
- Kaolin (EPK)
- Flint (Silica, SiO_2)
- Feldspar (Potash)
- Bentonite (optional, for suspension)
- Distilled Water
- Bisque-fired ceramic test tiles (earthenware)

Equipment:

- Digital scale (accurate to 0.01 g)
- Fume hood
- Ball mill or mortar and pestle
- 80-mesh sieve
- Glaze dipping tongs
- Electric kiln with pyrometer and Orton cones

Procedure:

- **Glaze Formulation:** In a fume hood, carefully weigh the following dry ingredients for a 100g batch:
 - **Lead(II) Sulfate:** 60g
 - Kaolin (EPK): 10g
 - Flint (Silica): 25g
 - Feldspar (Potash): 5g
 - Optional: Bentonite: 2g (to aid suspension)
- **Mixing:**
 - Dry mix the ingredients thoroughly.
 - For optimal homogeneity, process the dry mix in a ball mill for at least one hour. Alternatively, grind the mixture using a mortar and pestle.
 - Place the dry, mixed ingredients into a container. Slowly add approximately 100 mL of distilled water while stirring to create a slurry.
 - Allow the mixture to slake (sit) for several hours to ensure all particles are fully wetted.
- **Sieving and Consistency Adjustment:**
 - Pass the glaze slurry through an 80-mesh sieve to remove any large particles and ensure a smooth consistency. This may need to be done two to three times.
 - Adjust the specific gravity of the glaze by adding small amounts of distilled water until it has the consistency of heavy cream.
- **Application:**

- Using dipping tongs, fully immerse a bisque-fired test tile into the glaze slurry for 3-5 seconds.
- Remove the tile and allow the excess glaze to drip off.
- Clean any glaze from the bottom of the tile to prevent it from sticking to the kiln shelf.
- Firing:
 - Place the glazed tiles in an electric kiln, ensuring they are not touching.
 - Place Orton cones for Cone 06, 07, and 05 to monitor the firing.
 - Fire the kiln to Cone 06 (approximately 999°C or 1830°F) following a standard slow firing schedule for glazes.
 - Allow the kiln to cool completely before opening.

Protocol for Lead Leaching from a Fired Glaze Surface

This protocol is based on the principles of the U.S. EPA and FDA methods for determining leachable lead from ceramic surfaces.

Materials:

- 4% (v/v) Acetic Acid Solution
- Fired lead-glazed ceramic test piece
- Deionized water
- Laboratory detergent

Equipment:

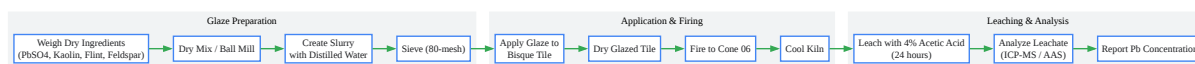
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS)
- Calibrated laboratory glassware

Procedure:

- Sample Preparation:
 - Wash the fired ceramic piece with a laboratory detergent solution, then rinse thoroughly with deionized water and allow it to air dry.
- Leaching:
 - Fill the ceramic vessel or place the test tile in a container filled with a 4% (v/v) acetic acid solution at room temperature (approximately 22°C). Ensure the glazed surface is completely submerged.
 - Cover the vessel or container to prevent evaporation.
 - Let the sample stand for 24 hours.
- Analysis:
 - After 24 hours, decant the acetic acid solution into a clean container.
 - Determine the concentration of lead in the acetic acid solution using ICP-MS or AAS, following the instrument manufacturer's instructions.
 - Prepare a calibration curve using standard lead solutions to quantify the lead concentration in the sample.
- Data Reporting:
 - Report the results in micrograms of lead per milliliter of leaching solution (µg/mL) or parts per million (ppm).

Visualizations

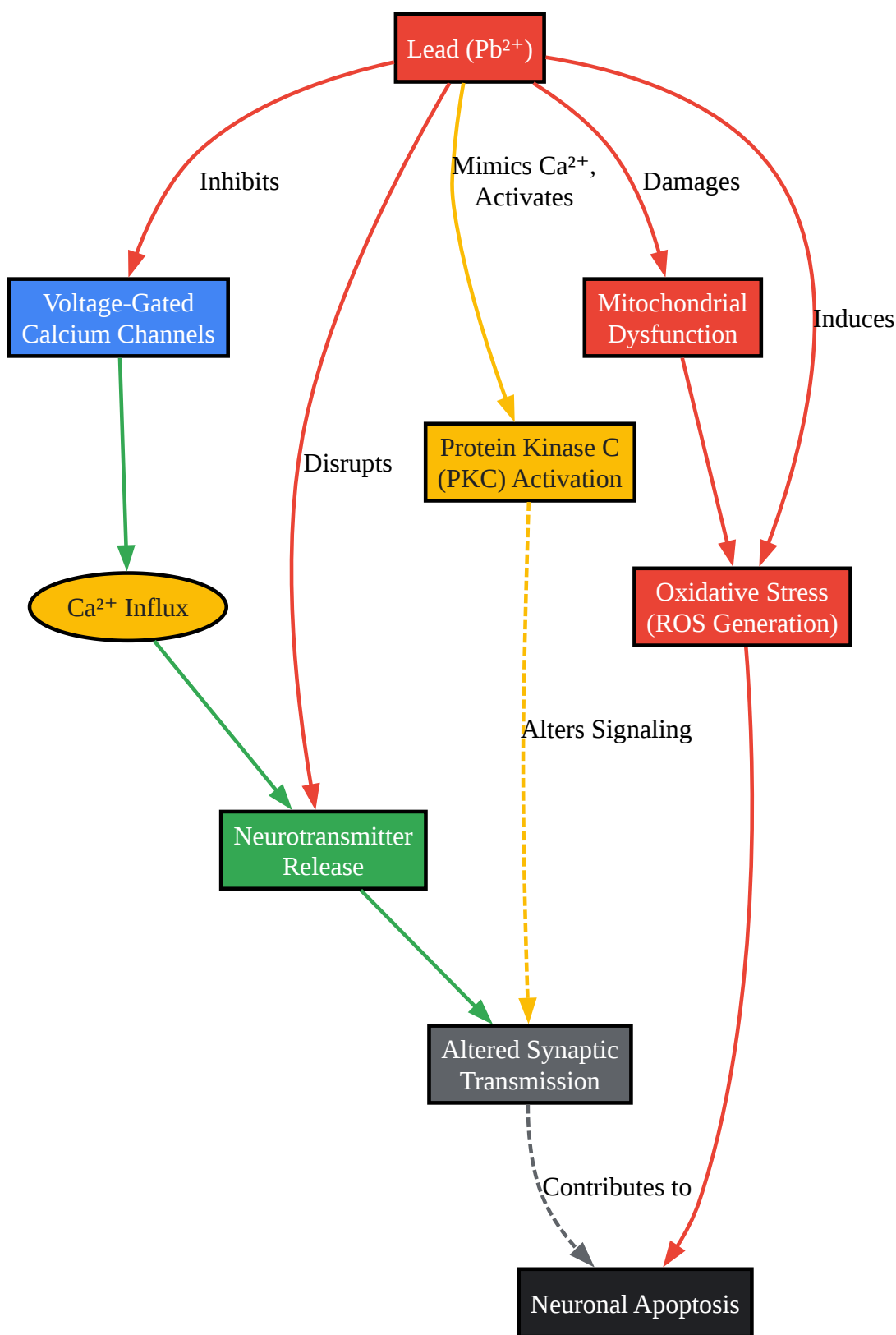
Experimental Workflow



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Workflow for preparing and testing a lead-containing ceramic glaze.

Simplified Signaling Pathway of Lead Neurotoxicity



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Simplified pathway of lead's neurotoxic effects.

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